

# (S)-1-(Pyridin-4-yl)ethanol solubility in organic solvents

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## Compound of Interest

Compound Name: (S)-1-(Pyridin-4-yl)ethanol

Cat. No.: B152446

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An In-depth Technical Guide to the Solubility of **(S)-1-(Pyridin-4-yl)ethanol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **(S)-1-(Pyridin-4-yl)ethanol**, a chiral building block of significant interest in pharmaceutical synthesis. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a framework for understanding its solubility based on its structural properties and offers detailed experimental protocols for its determination.

## Introduction to (S)-1-(Pyridin-4-yl)ethanol

**(S)-1-(Pyridin-4-yl)ethanol** is a chiral alcohol containing a pyridine ring. Its chemical structure, featuring both a polar hydroxyl group capable of hydrogen bonding and an aromatic pyridine ring, suggests a nuanced solubility profile across various organic solvents. The pyridine nitrogen atom also introduces a degree of basicity, which can influence its solubility in acidic media. Understanding the solubility of this compound is critical for its application in synthesis, purification, and formulation development.

Physical Properties:

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO
Molecular Weight	123.15 g/mol
Appearance	Solid, white to off-white needles or powder
Melting Point	Approximately 67-69 °C

## Qualitative Solubility Profile

Direct quantitative solubility data for **(S)-1-(Pyridin-4-yl)ethanol** in a range of organic solvents is not readily available in published literature. However, based on chemical supplier information and analogous compounds, a qualitative solubility profile can be inferred.

Table 1: Qualitative Solubility of **(S)-1-(Pyridin-4-yl)ethanol**

Solvent	Qualitative Solubility	Rationale
Methanol	Soluble[1]	The compound is explicitly stated to be soluble in methanol. This is expected due to the strong hydrogen bonding potential between the hydroxyl group of the solute and the solvent.
Chloroform	Soluble	The use of chloroform for measuring the optical activity of this compound implies its solubility in this solvent.
Ethanol	Likely Soluble	Similar to methanol, ethanol is a polar protic solvent capable of hydrogen bonding.
Isopropanol	Likely Soluble	As a polar protic solvent, it is expected to dissolve the compound.
Acetone	Likely Soluble	A polar aprotic solvent that can act as a hydrogen bond acceptor.
Ethyl Acetate	Moderately Soluble	A less polar solvent compared to alcohols, solubility is expected to be lower.
Dichloromethane	Likely Soluble	A polar aprotic solvent, similar in nature to chloroform.

## Experimental Protocol for Thermodynamic Solubility Determination

The following is a detailed methodology for the experimental determination of the thermodynamic (equilibrium) solubility of **(S)-1-(Pyridin-4-yl)ethanol** in various organic

solvents. The shake-flask method is the gold standard for determining thermodynamic solubility.

## Principle

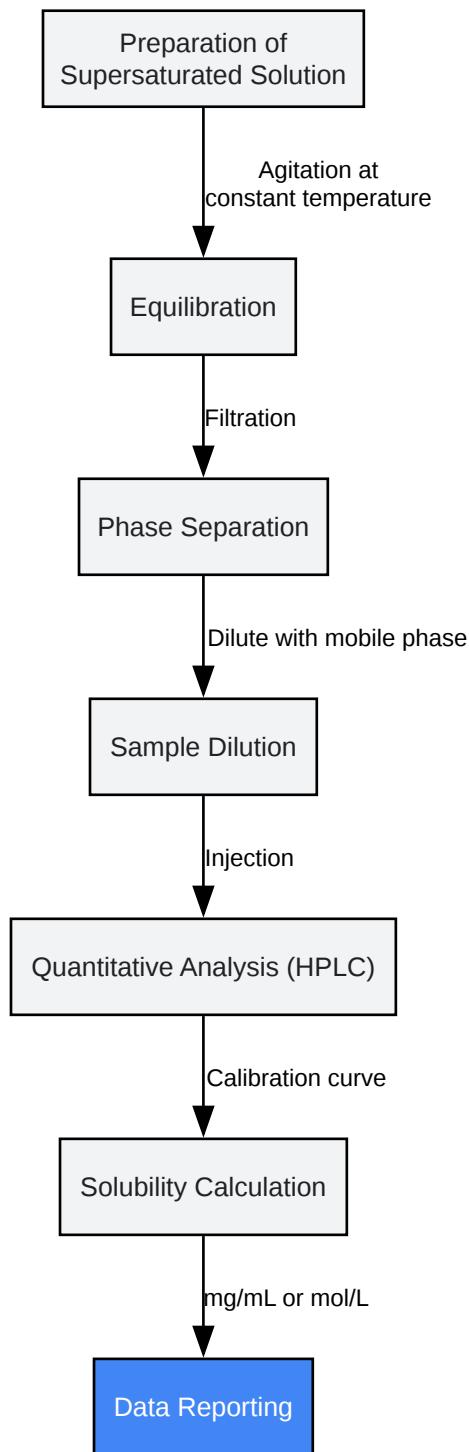
An excess amount of the solid compound is agitated in the solvent of interest for a sufficient period to ensure that equilibrium is reached between the dissolved and undissolved solute. The saturated solution is then filtered to remove the excess solid, and the concentration of the solute in the clear filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).

## Materials and Equipment

- **(S)-1-(Pyridin-4-yl)ethanol** (solid)
- Selected organic solvents (e.g., methanol, ethanol, isopropanol, acetone, ethyl acetate, dichloromethane) of analytical grade
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer with stir bars
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes

## Experimental Workflow

The logical workflow for determining the solubility of **(S)-1-(Pyridin-4-yl)ethanol** is depicted in the following diagram.



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Caption: Workflow for Solubility Determination.

## Step-by-Step Procedure

- Preparation of Supersaturated Solutions:
  - Add an excess amount of solid **(S)-1-(Pyridin-4-yl)ethanol** to a series of glass vials. An amount that is visibly in excess after equilibration is sufficient.
  - To each vial, add a known volume of the respective organic solvent.
- Equilibration:
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in an orbital shaker or on a magnetic stirrer within a constant temperature bath set to the desired temperature (e.g., 25 °C).
  - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration remains constant.
- Phase Separation:
  - Once equilibrium is achieved, allow the vials to stand undisturbed at the constant temperature for a short period to allow the excess solid to settle.
  - Carefully draw the supernatant into a syringe and filter it through a syringe filter into a clean vial. This step is crucial to remove any undissolved solid particles.
- Sample Dilution:
  - Accurately dilute a known volume of the filtered saturated solution with a suitable solvent (typically the mobile phase used for HPLC analysis) to bring the concentration within the linear range of the analytical method.
- Quantitative Analysis:
  - Analyze the diluted samples by a validated HPLC method. A reverse-phase C18 column with a mobile phase consisting of a mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol) is often a good starting point. UV detection at a wavelength where the compound has significant absorbance should be used.

- Prepare a series of standard solutions of known concentrations of **(S)-1-(Pyridin-4-yl)ethanol** and generate a calibration curve by plotting the peak area against the concentration.
- Solubility Calculation:
  - Determine the concentration of the diluted sample from the calibration curve.
  - Calculate the original concentration in the saturated solution by taking the dilution factor into account. The result is the solubility of the compound in that solvent at the specified temperature.

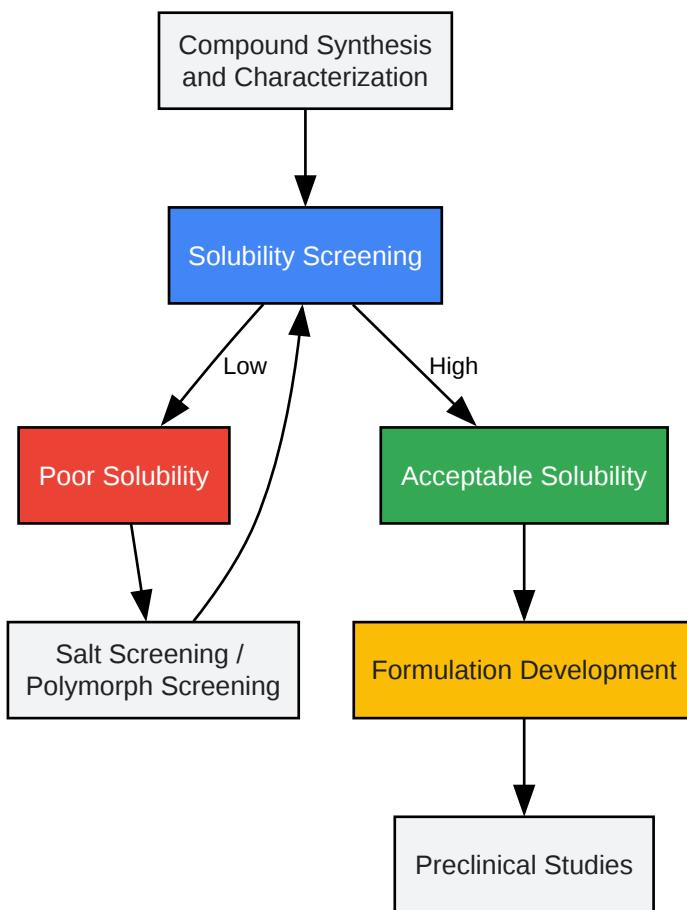
## Factors Influencing Solubility

The solubility of **(S)-1-(Pyridin-4-yl)ethanol** in organic solvents is influenced by several factors:

- Solvent Polarity: As a polar molecule, it is expected to be more soluble in polar solvents. The "like dissolves like" principle is a key determinant.
- Hydrogen Bonding: The hydroxyl group can act as both a hydrogen bond donor and acceptor, while the pyridine nitrogen can act as a hydrogen bond acceptor. Solvents that can participate in hydrogen bonding are likely to be good solvents.
- Temperature: For most solid solutes, solubility increases with increasing temperature. This relationship should be determined experimentally if temperature is a critical process parameter.
- Crystalline Form (Polymorphism): Different crystalline forms of a compound can exhibit different solubilities. It is important to characterize the solid form being used for solubility measurements.

## Signaling Pathways and Logical Relationships

In the context of drug development, understanding solubility is a critical early step that influences subsequent decisions. The following diagram illustrates the logical relationship between solubility determination and other key development stages.



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Caption: Drug Development Decision Pathway.

This guide provides a foundational understanding of the solubility of **(S)-1-(Pyridin-4-yl)ethanol** and a practical framework for its quantitative determination. Accurate solubility data is essential for the efficient and successful development of pharmaceuticals and fine chemicals incorporating this versatile chiral building block.

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## References

- 1. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]
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